

Application Note and Protocol: Redox Titration Using Cerium(IV) Sulfate

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Compound of Interest

Compound Name: Cerium(III) sulfate octahydrate

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Introduction

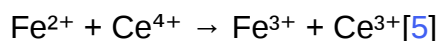
Cerimetry is a powerful analytical technique that utilizes the strong oxidizing properties of Cerium(IV) ions for the quantitative analysis of various reducing agents.[1] The $\text{Ce}^{4+}/\text{Ce}^{3+}$ redox couple has a high standard electrode potential, making it suitable for the titration of a wide range of analytes with sharp and distinct endpoints.[1][2] Solutions of ceric sulfate are highly stable, even upon boiling, and can be used in the presence of high concentrations of hydrochloric acid, offering advantages over other oxidizing titrants like potassium permanganate.[3]

This document provides a detailed protocol for the preparation and standardization of a Cerium(IV) sulfate titrant and its application in the redox titration of Iron(II). While the active titrant is the Cerium(IV) ion, this protocol outlines the preparation from a stable and commercially available Cerium(IV) salt, which is the standard practice for ensuring analytical accuracy.

Principle of Cerimetric Titration

Cerimetric titrations are based on oxidation-reduction reactions where the Cerium(IV) ion is reduced to the colorless Cerium(III) ion. The endpoint of the titration can be detected potentiometrically or with the use of a suitable redox indicator.[4]

The overall reaction for the titration of Iron(II) with Cerium(IV) is:



At the equivalence point, a sharp change in the electrode potential of the solution occurs, which is signaled by the color change of a redox indicator.

Data Presentation

Table 1: Reagents and Materials

Reagent/Material	Grade	Purpose
Ceric Ammonium Sulfate, $\text{Ce}(\text{SO}_4)_2 \cdot 2(\text{NH}_4)_2\text{SO}_4 \cdot 2\text{H}_2\text{O}$	Analytical Reagent	Preparation of Titrant
Sulfuric Acid (H_2SO_4), concentrated	Analytical Reagent	Acidification
Distilled/Deionized Water	High Purity	Solvent
Arsenic Trioxide (As_2O_3), primary standard	Analytical Reagent	Standardization of Titrant
Sodium Hydroxide (NaOH)	Analytical Reagent	Dissolution of As_2O_3
Osmic Acid Solution (OsO_4)	Analytical Reagent	Catalyst
Ferriin Sulfate Solution	Indicator Grade	Redox Indicator
Ferrous Ammonium Sulfate Hexahydrate (Mohr's Salt), $\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$	Analytical Reagent	Analyte

Table 2: Preparation of 0.1 M Ceric Ammonium Sulfate Solution

Step	Procedure
1	Weigh accurately approximately 65 g of ceric ammonium sulfate.
2	In a fume hood, add the ceric ammonium sulfate to a mixture of 30 mL of concentrated sulfuric acid and 500 mL of distilled water, with gentle heating and stirring.
3	Allow the solution to cool to room temperature.
4	Filter the solution if it is turbid.
5	Quantitatively transfer the solution to a 1000 mL volumetric flask and dilute to the mark with distilled water. Mix thoroughly.

Table 3: Standardization of 0.1 M Ceric Ammonium Sulfate Solution with Arsenic Trioxide

Step	Procedure
1	Accurately weigh about 0.2 g of arsenic trioxide (previously dried at 105°C for 1 hour) and transfer it to a 500 mL conical flask.
2	Add 25 mL of 8% w/v sodium hydroxide solution and swirl to dissolve the arsenic trioxide.
3	Add 100 mL of distilled water and mix.
4	Carefully add 30 mL of dilute sulfuric acid.
5	Add 0.15 mL of osmic acid solution and 0.1 mL of ferroin sulfate solution.
6	Titrate with the prepared ceric ammonium sulfate solution until the color changes from pink to a very pale blue.
7	Record the volume of the titrant used.
8	Calculate the molarity of the ceric ammonium sulfate solution. 1 mL of 0.1 M ceric ammonium sulfate is equivalent to 0.004946 g of As_2O_3 .

Table 4: Titration of Iron(II) with Standardized Ceric Ammonium Sulfate Solution

Step	Procedure
1	Accurately weigh a sample containing Iron(II) (e.g., about 0.8 g of ferrous ammonium sulfate).
2	Dissolve the sample in a 250 mL conical flask with 50 mL of distilled water.
3	Carefully add 20 mL of dilute sulfuric acid.[4]
4	Add 2-3 drops of ferroin indicator.[5]
5	Titrate with the standardized 0.1 M ceric ammonium sulfate solution until the color changes sharply from red to a pale blue or greenish-blue.[3][5]
6	Record the volume of the titrant used.
7	Calculate the percentage purity or concentration of Iron(II) in the sample.

Experimental Protocols

Preparation of 0.1 M Ceric Ammonium Sulfate Solution

A 0.1 M solution of ceric ammonium sulfate is prepared by dissolving approximately 65 g of $\text{Ce}(\text{SO}_4)_2 \cdot 2(\text{NH}_4)_2\text{SO}_4 \cdot 2\text{H}_2\text{O}$ in a mixture of 30 mL of concentrated sulfuric acid and 500 mL of distilled water. Gentle heating may be required to aid dissolution. After cooling, the solution is filtered if necessary and then diluted to 1000 mL with distilled water in a volumetric flask.

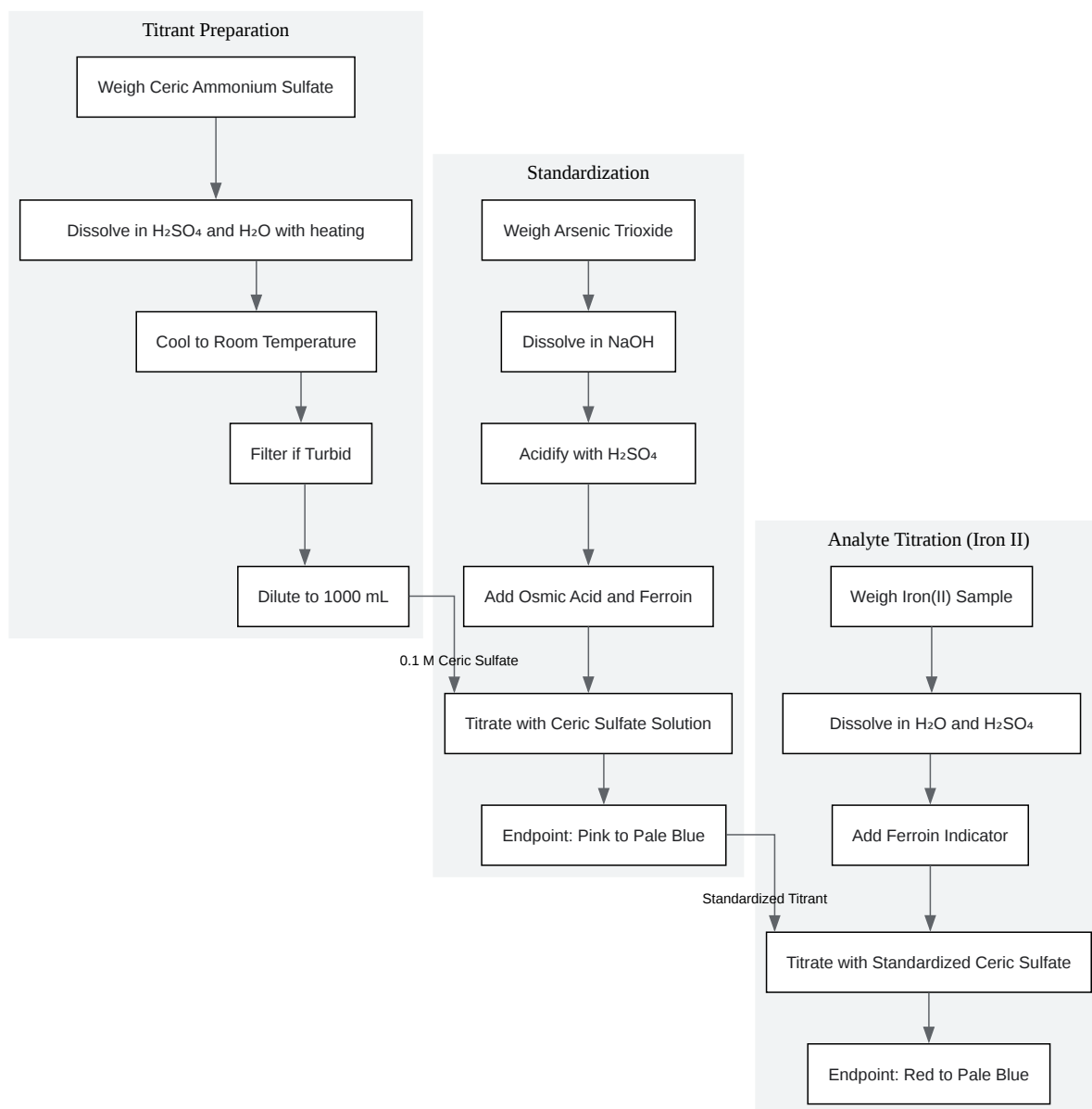
Standardization of Ceric Ammonium Sulfate Solution

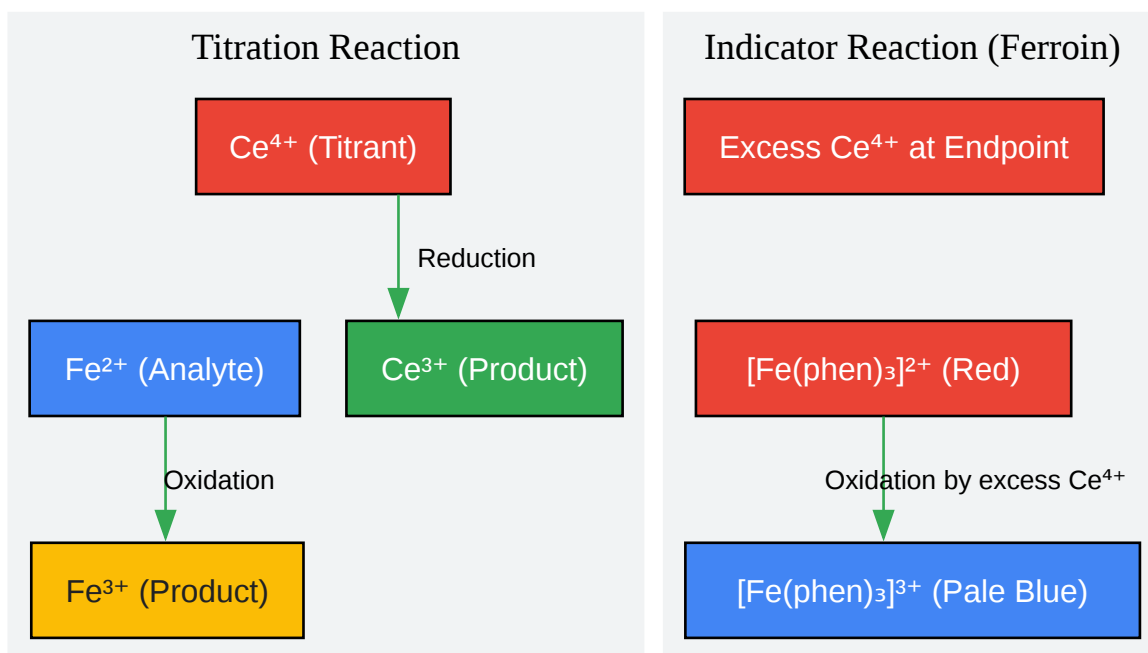
The prepared ceric ammonium sulfate solution is standardized against a primary standard, such as arsenic trioxide (As_2O_3). A precisely weighed amount of dried arsenic trioxide is dissolved in sodium hydroxide solution. The solution is then acidified with sulfuric acid, and a catalytic amount of osmic acid is added along with ferroin indicator. The titration is carried out with the ceric ammonium sulfate solution until the indicator color changes from pink to pale blue.

Determination of Iron(II)

An accurately weighed sample containing Iron(II) is dissolved in distilled water and acidified with sulfuric acid.^[4] A few drops of ferroin indicator are added to the solution.^[5] The solution is then titrated with the standardized ceric ammonium sulfate solution. The endpoint is reached when the color of the solution changes from red to a pale blue or greenish-blue.^{[3][5]}

Visualizations





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